

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Reactive Black 39

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12373802*

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Introduction

Reactive Black 39 (C.I. 205071) is a multifunctional double azo dye widely used in the textile industry for its ability to form covalent bonds with fibers, resulting in excellent wash fastness.[1] The quality control of the dye, monitoring of the dyeing process, and assessment of wastewater require a robust analytical method for its quantification and purity assessment. High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) detection is a powerful technique for the analysis of reactive dyes, allowing for the separation of the active dye from its hydrolyzed, inactive form and other impurities.[2] This application note provides a detailed protocol for the HPLC analysis of **Reactive Black 39**.

Experimental Protocols

This section details the necessary equipment, reagents, and procedures for the HPLC analysis of **Reactive Black 39**.

Instrumentation and Consumables

- HPLC System: A system equipped with a gradient pump, autosampler, column oven, and a photodiode array (PDA) detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended for the separation of polar analytes like reactive dyes.
- Vials: Amber glass vials to protect the dye solution from light.
- Syringe Filters: 0.45 µm PTFE or nylon syringe filters for sample clarification.
- Analytical Balance: For accurate weighing of standards and samples.
- Volumetric flasks and pipettes: For the preparation of standards and mobile phases.

Reagents and Solutions

- **Reactive Black 39** Standard: Analytical grade.
- Acetonitrile (ACN): HPLC grade.
- Water: Deionized or HPLC grade.
- Ammonium Acetate: Analytical grade.
- Formic Acid: Analytical grade.
- Mobile Phase A: 20 mM Ammonium Acetate in water, pH adjusted to 6.5 with formic acid.
- Mobile Phase B: Acetonitrile.

Sample Preparation

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Reactive Black 39** standard and dissolve it in 10 mL of deionized water in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, and 100 µg/mL) by diluting the stock solution with deionized water.

- **Sample Solution:** For commercial dye samples, prepare a solution of approximately 100 µg/mL in deionized water. For samples from dyeing baths or wastewater, dilute as necessary to fall within the calibration range.
- **Filtration:** Filter all standard and sample solutions through a 0.45 µm syringe filter before injection into the HPLC system.

HPLC Method

The following table summarizes the recommended HPLC parameters for the analysis of **Reactive Black 39**.

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	20 mM Ammonium Acetate in Water, pH 6.5
Mobile Phase B	Acetonitrile
Gradient Elution	See Table 2
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
PDA Detector	Wavelength scan: 200-700 nm
Detection Wavelength	597 nm

Gradient Elution Profile

A gradient elution is necessary to achieve a good separation of **Reactive Black 39** from its potential impurities and hydrolyzed forms.

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
2.0	95	5
15.0	20	80
18.0	20	80
18.1	95	5
25.0	95	5

Data Presentation

Quantitative analysis of **Reactive Black 39** is performed by constructing a calibration curve from the peak areas of the working standard solutions. The concentration of the dye in unknown samples is then determined from this curve.

Representative Quantitative Data

The following table presents representative data for a calibration curve of **Reactive Black 39**. The retention time for the main peak of **Reactive Black 39** is expected to be in the range of 8-12 minutes under the specified conditions.

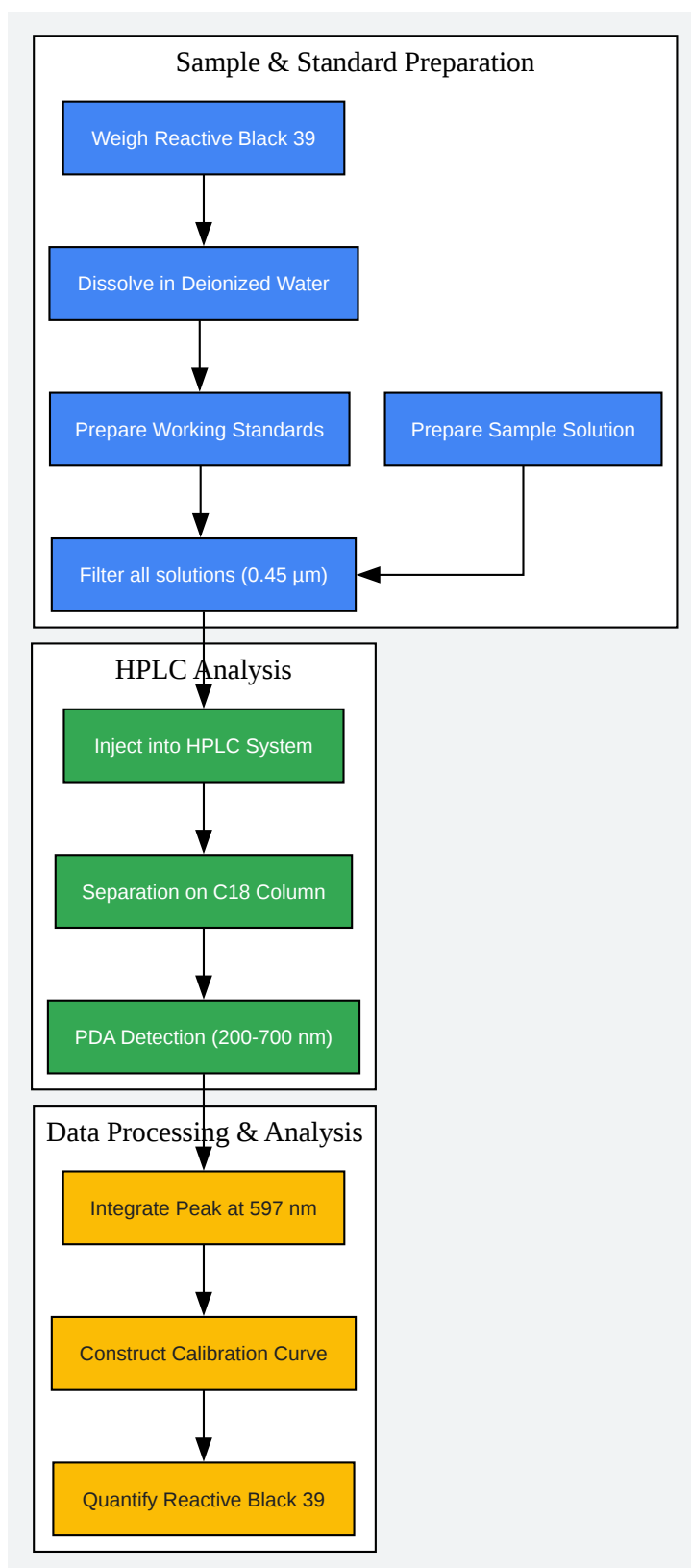
Concentration ($\mu\text{g/mL}$)	Peak Area (mAU*s)	Retention Time (min)
1	15.2	9.5
5	78.1	9.5
10	155.8	9.5
25	389.5	9.5
50	780.2	9.5
100	1565.0	9.5

Note: The above data is for illustrative purposes. Actual values may vary depending on the specific instrument and column used.

Mandatory Visualization

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of **Reactive Black 39**.

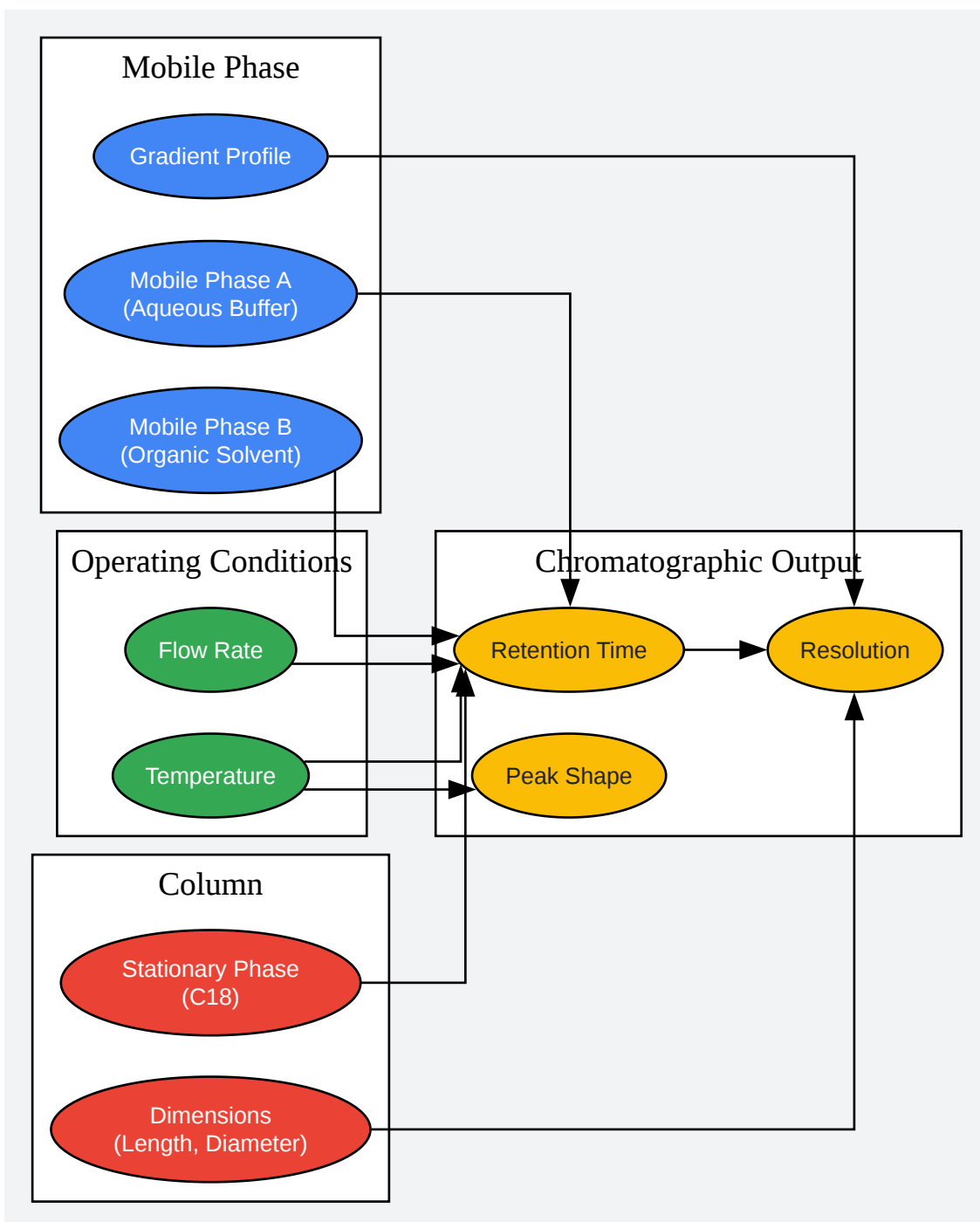


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Caption: Workflow for HPLC analysis of **Reactive Black 39**.

Logical Relationship of HPLC Parameters

The following diagram illustrates the relationship between key HPLC parameters and their impact on the chromatographic separation.



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Caption: Interplay of HPLC parameters in separation.

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References

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- [2. researchgate.net](http://researchgate.net) [researchgate.net]
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